

An In-depth Technical Guide to the Safe Handling of 3,3'-Diaminobenzophenone

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 3,3'-Diaminobenzophenone

Cat. No.: B177173

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive safety information and handling procedures for **3,3'-Diaminobenzophenone** (CAS No. 611-79-0). The following sections detail the hazardous properties, personal protective equipment, emergency procedures, and disposal of this chemical, alongside experimental protocols for its synthesis.

Chemical and Physical Properties

3,3'-Diaminobenzophenone is a solid organic compound with the molecular formula $C_{13}H_{12}N_2O$.^{[1][2][3]} It is also known as bis(3-aminophenyl)methanone.^[4]

Property	Value	Reference
CAS Number	611-79-0	^{[1][2][4]}
Molecular Formula	$C_{13}H_{12}N_2O$	^{[1][2][3]}
Molecular Weight	212.25 g/mol	^{[1][2]}
Appearance	Yellow crystals or solid	^{[5][6]}
Melting Point	148°-151°C	^[5]

Hazard Identification and Classification

3,3'-Diaminobenzophenone is classified as a hazardous substance. The primary hazards are skin irritation, serious eye irritation, and potential respiratory irritation.^{[4][6][7][8]} It is also suspected of causing genetic defects.^[4]

Hazard Class	GHS Category	Hazard Statement
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation. ^{[4][6][7][8]}
Serious Eye Damage/Eye Irritation	Category 2A/2	H319: Causes serious eye irritation. ^{[4][6][7][8]}
Specific target organ toxicity — Single exposure (Respiratory tract irritation)	Category 3	H335: May cause respiratory irritation. ^{[4][6][7][8]}
Germ cell mutagenicity	Category 2	H341: Suspected of causing genetic defects. ^[4]
Skin Sensitization	Category 1	H317: May cause an allergic skin reaction. ^[9]

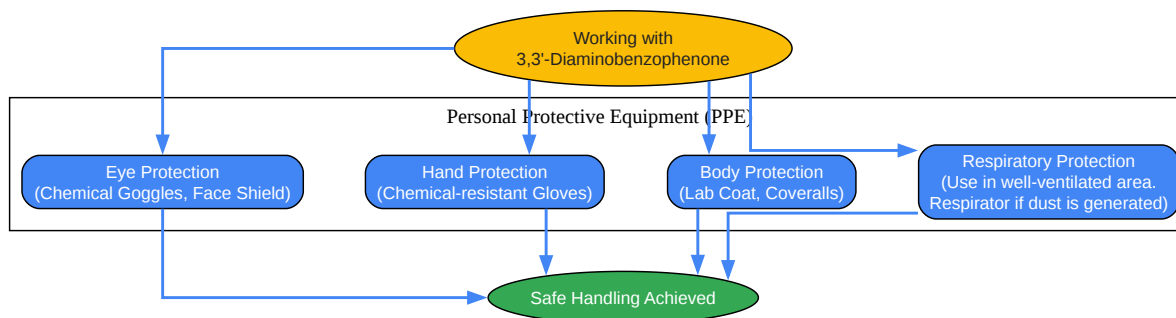
Signal Word: Warning^{[4][7]}

Safe Handling and Storage

Proper handling and storage procedures are crucial to minimize exposure and ensure safety.

Personal Protective Equipment (PPE)

A comprehensive PPE strategy is essential when working with **3,3'-Diaminobenzophenone**.



[Click to download full resolution via product page](#)

Caption: Recommended Personal Protective Equipment for handling **3,3'-Diaminobenzophenone**.

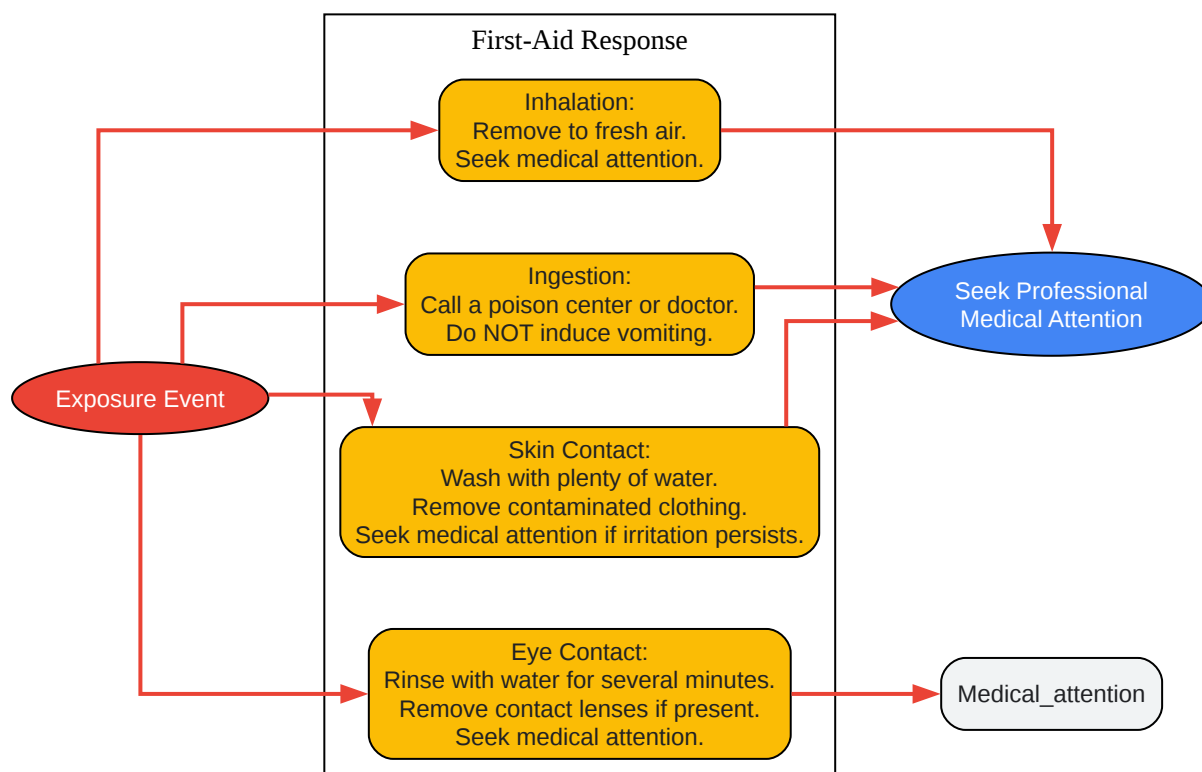
- Eye and Face Protection: Wear chemical safety goggles and/or a face shield where splashing is possible.[10][11]
- Skin Protection: Wear appropriate protective gloves and clothing to prevent skin contact.[8][10][11]
- Respiratory Protection: Use in a well-ventilated area. If dust is generated, use a NIOSH/MSHA approved respirator.[6]
- Hygiene Measures: Wash hands thoroughly after handling.[4][7] Do not eat, drink, or smoke when using this product.[7] Contaminated work clothing should not be allowed out of the workplace and should be washed before reuse.[4][8]

Storage Conditions

Store in a cool, dry, and well-ventilated place.[6][7][8] Keep the container tightly closed and store locked up.[4][7][8] It is recommended to keep the container under an inert gas.

Emergency Procedures

First-Aid Measures



[Click to download full resolution via product page](#)

Caption: First-aid measures for exposure to **3,3'-Diaminobenzophenone**.

- Inhalation: If inhaled, remove the person to fresh air and keep them comfortable for breathing. Call a poison center or doctor if you feel unwell.[6][7][8]
- Skin Contact: In case of skin contact, wash with plenty of water.[7] Take off contaminated clothing and wash it before reuse.[8] If skin irritation occurs, get medical advice/attention.[7]
- Eye Contact: If in eyes, rinse cautiously with water for several minutes.[7][8] Remove contact lenses if present and easy to do. Continue rinsing.[7][8] If eye irritation persists, get medical

advice/attention.[7][8]

- Ingestion: If swallowed, call a poison center or doctor.[7] Clean the mouth with water and drink plenty of water afterward.[6][8]

Accidental Release Measures

In case of a spill, ventilate the area.[7] Avoid breathing dust and contact with skin and eyes.[7] Wear appropriate personal protective equipment.[7] For cleanup, mechanically recover the product and place it in a suitable, closed container for disposal.[7][8] Prevent the product from entering drains.

Fire-Fighting Measures

Suitable extinguishing media include water spray, dry powder, and foam.[7] Firefighters should wear self-contained breathing apparatus and full protective clothing.[7] Toxic fumes may be released in case of a fire.[7]

Disposal Considerations

Dispose of contents and container in accordance with local, regional, and national regulations. Waste from residues should be entrusted to a licensed waste disposal company.

Experimental Protocols

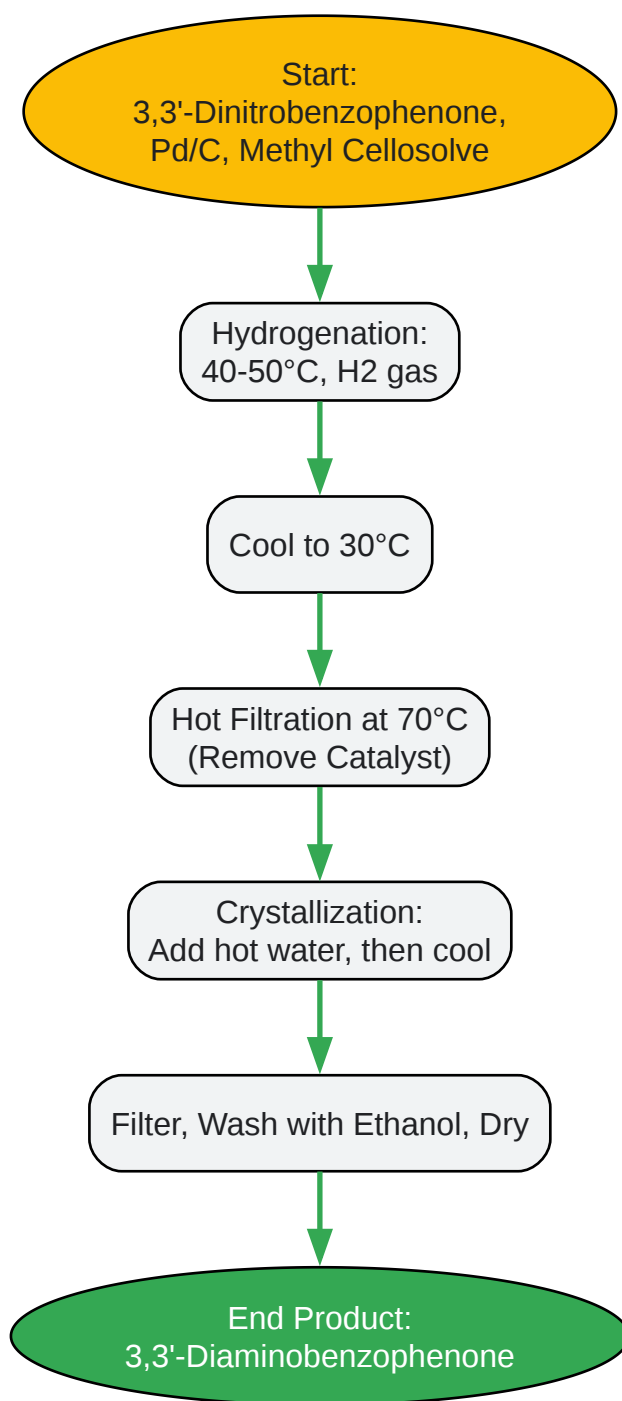
Synthesis of 3,3'-Diaminobenzophenone

Method 1: Catalytic Hydrogenation of 3,3'-Dinitrobenzophenone

This protocol is adapted from a patented synthesis method.

- **Reaction Setup:** In a closed glass vessel equipped with a thermometer and a stirrer, charge 34 g (0.1 moles) of crude 3,3'-dinitrobenzophenone, 1 g of 5% Palladium on carbon (Pd/C), and 100 ml of methyl cellosolve.[5]
- **Hydrogenation:** While stirring the mixture at 40°-50° C, introduce hydrogen gas. The reaction should absorb approximately 13.9 L (0.62 moles) of hydrogen over about twelve hours.[5]
- **Work-up:** After the reaction is complete, cool the mixture to 30° C.[5]

- Catalyst Removal: Heat the mixture to 70° C and filter it while hot to remove the Pd/C catalyst.[\[5\]](#)
- Crystallization: Add 100 ml of hot water to the filtrate and allow it to cool. Yellow crystals of **3,3'-diaminobenzophenone** will form.[\[5\]](#)
- Isolation and Purification: Filter the crystals, wash them with 10 ml of ethanol, and dry them. The reported yield is 16.8 g (79.2%) with a melting point of 148°-150° C.[\[5\]](#) Recrystallization from ethanol can yield slightly yellow needle-like crystals with a melting point of 150° to 151° C.[\[5\]](#)



[Click to download full resolution via product page](#)

Caption: Workflow for the synthesis of **3,3'-Diaminobenzophenone** via catalytic hydrogenation.

Method 2: Two-Step Synthesis from Benzophenone

This protocol is adapted from a patented synthesis method.

- Nitration: At 30°C, add 91 g (0.5 mol) of benzophenone to a 2 L pressure reactor with 50 g of HZSM-4 catalyst and 200 mL of dichloromethane. After dissolving, add 550 mL of a 2 mol/L solution of dinitrogen pentoxide in dichloromethane and stir for 5 hours.[12]
- Reduction: After the nitration is complete, add 2 g of nickel powder to the reactor. Introduce hydrogen gas to a pressure of 1.5 MPa and stir for 5 hours.[12]
- Work-up: Filter the reaction mixture and evaporate the filtrate to dryness to obtain crude **3,3'-diaminobenzophenone**. [12]
- Purification: Recrystallize the crude product from a 1:2 solution of ethanol:water to yield white powdery crystals. The reported yield is 88.9 g (83%) with a purity of 99.2%. [12]

Toxicological Information

The toxicological properties of **3,3'-Diaminobenzophenone** have not been fully investigated. [8] It is suspected of causing genetic defects. [4] There is no data available on reproductive toxicity, STOT-single exposure, STOT-repeated exposure, or aspiration toxicity. It is not classified as a carcinogen by major regulatory agencies based on the available search results. [8]

Ecological Information

There is no specific information available regarding the ecological hazards of this compound. It is advised to avoid release to the environment. [7] Do not empty into drains. [8]

This document is intended to provide guidance and should not be considered a substitute for a comprehensive risk assessment. Always consult the most current Safety Data Sheet (SDS) for **3,3'-Diaminobenzophenone** before use.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. scbt.com [scbt.com]
- 2. 3,3'-Diaminobenzophenone 95.0+%, TCI America™ | Fisher Scientific [fishersci.ca]
- 3. 3,3'-Diaminobenzophenone [webbook.nist.gov]
- 4. chemicalbook.com [chemicalbook.com]
- 5. prepchem.com [prepchem.com]
- 6. assets.thermofisher.com [assets.thermofisher.com]
- 7. lobachemie.com [lobachemie.com]
- 8. fishersci.com [fishersci.com]
- 9. 3,3'-Diaminobenzophenone | C₁₃H₁₂N₂O | CID 69145 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 10. americanchemistry.com [americanchemistry.com]
- 11. solutions.covestro.com [solutions.covestro.com]
- 12. 3,3'-Diaminobenzophenone synthesis - chemicalbook [chemicalbook.com]
- To cite this document: BenchChem. [An In-depth Technical Guide to the Safe Handling of 3,3'-Diaminobenzophenone]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b177173#safety-and-handling-of-3-3-diaminobenzophenone]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com